

Myclobutanil-d9: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Myclobutanil-d9

Cat. No.: B1154978

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Myclobutanil-d9**. The information herein is curated for researchers, scientists, and professionals in drug development who utilize **Myclobutanil-d9** as an internal standard for quantitative analysis by Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Core Stability and Storage Recommendations

Myclobutanil-d9 is a deuterated isotopologue of Myclobutanil, a triazole fungicide. As an internal standard, its stability is paramount for accurate and reproducible analytical results. The following table summarizes the recommended storage conditions and observed stability based on available data from suppliers.

Parameter	Recommended Condition	Expected Stability
Storage Temperature	-20°C for long-term storage[1]	≥ 4 years[1]
Room temperature or +20°C for short-term and shipping[1][2][3]	Stable	
Physical Format	Solid[1]	-
Container	A well-sealed container to prevent moisture and contamination.	-

It is crucial to note that while a shelf life of four years or more is suggested, it is best practice to re-analyze the standard periodically to ensure its chemical purity, especially after three years of storage[4].

Physicochemical Properties

Understanding the physicochemical properties of **Myclobutanil-d9** is essential for its proper handling and for anticipating potential degradation pathways.

Property	Value
Formal Name	2-((1H-1,2,4-triazol-1-yl)methyl)-2-(4-chlorophenyl)hexanenitrile-3,3,4,4,5,5,6,6,6-d9[1]
Molecular Formula	C ₁₅ H ₈ D ₉ ClN ₄ [1][3][5]
Formula Weight	297.8 g/mol [1][5]
Purity	≥99% deuterated forms (d1-d9)[1]; >95% (HPLC)[2]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol[1]. The non-deuterated form is soluble in common organic solvents like ketones, esters, alcohols, and aromatic hydrocarbons[6].
Appearance	A solid[1]. The non-deuterated form is a pale yellow solid[6].

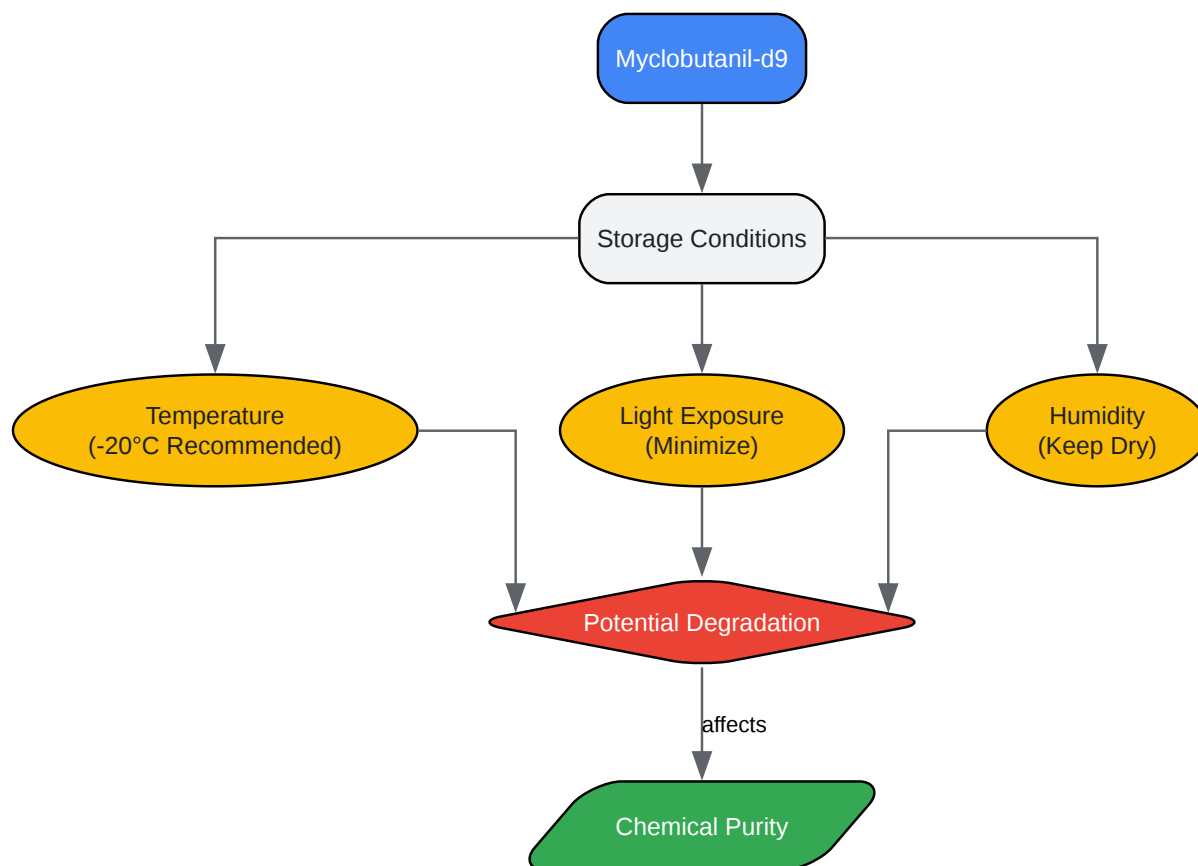
Potential Degradation Pathways and Influencing Factors

While specific degradation studies on **Myclobutanil-d9** are not readily available in the public domain, information on the non-deuterated Myclobutanil provides insights into its potential stability liabilities. The stability of Myclobutanil is influenced by factors such as light and the presence of water.

Aqueous solutions of Myclobutanil are known to decompose upon exposure to light, with a half-life of approximately 222 days in sterile water[6]. However, it is stable to hydrolysis at pH 5, 7, and 9 over 28 days at 28°C[6]. This suggests that for **Myclobutanil-d9** solutions, protection from light is a critical consideration for maintaining stability.

The metabolic pathway of Myclobutanil in rats involves several metabolites, indicating potential sites for chemical transformation[7]. While these are biological transformations, they can hint at chemically susceptible moieties in the molecule under abiotic conditions.

Below is a conceptual diagram illustrating the logical relationship of factors that can influence the stability of **Myclobutanil-d9**.



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Caption: Factors Influencing **Myclobutanil-d9** Stability.

Experimental Protocols for Stability Assessment

A comprehensive stability testing program for **Myclobutanil-d9** should include long-term, accelerated, and forced degradation studies. The following protocols are based on general guidelines from regulatory agencies.

Long-Term Stability Study

Objective: To establish the re-test period or shelf life under recommended storage conditions.

Methodology:

- Store samples of **Myclobutanil-d9** in its market-simulated container at the recommended long-term storage condition of $-20^{\circ}\text{C} \pm 5^{\circ}\text{C}$.
- Test the purity and identity of the substance at regular intervals. A suggested frequency is every 6 months for the first two years and annually thereafter.
- Analyze the samples using a stability-indicating analytical method, such as HPLC-MS/MS or GC-MS.
- Monitor for any significant changes in purity and the appearance of degradation products.

Accelerated Stability Study

Objective: To evaluate the effect of short-term excursions outside the label storage conditions, such as during shipping.

Methodology:

- Store samples of **Myclobutanil-d9** at an elevated temperature, for instance, $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $60\% \pm 5\%$ relative humidity (RH), or $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $75\% \pm 5\%$ RH.
- Test the samples at time points such as 0, 3, and 6 months.
- Analyze the samples using the same stability-indicating method as in the long-term study.
- Significant changes under accelerated conditions would necessitate further investigation and potentially a re-evaluation of the storage and shipping conditions.

Forced Degradation Study

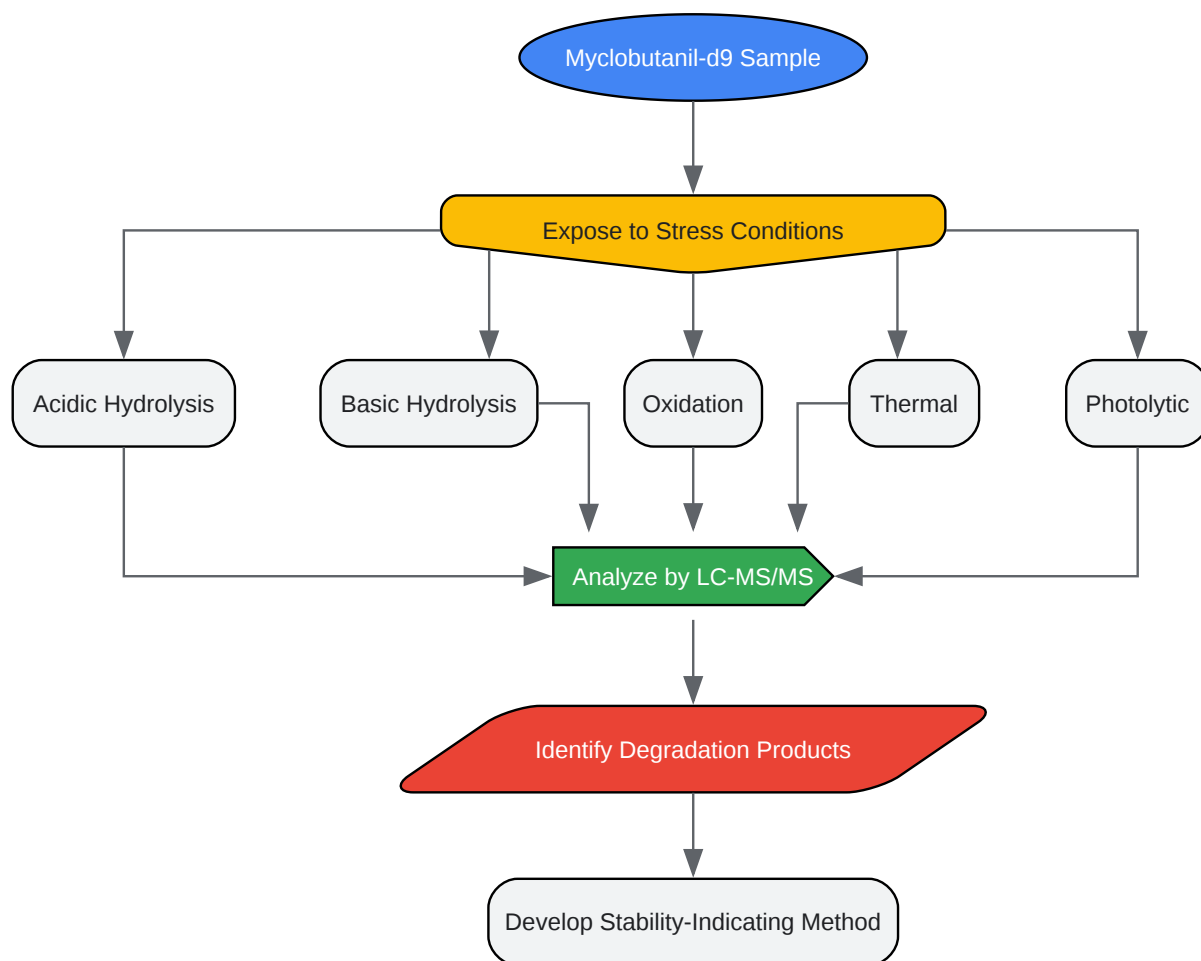
Objective: To identify potential degradation products and to establish the intrinsic stability of the molecule. This is also crucial for developing a stability-indicating analytical method.

Methodology:

- Expose solutions of **Myclobutanil-d9** to various stress conditions, including:

- Acidic Hydrolysis: 0.1 N HCl at 60°C for 24 hours.
- Basic Hydrolysis: 0.1 N NaOH at 60°C for 24 hours.
- Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: Heat the solid material at 105°C for 24 hours.
- Photolytic Degradation: Expose a solution to UV light (e.g., 254 nm) and visible light for a defined period.
- Analyze the stressed samples by a suitable method like LC-MS/MS to separate and identify the parent compound and any formed degradation products.

The following diagram illustrates a general workflow for conducting a forced degradation study.



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Caption: Forced Degradation Experimental Workflow.

Analytical Methodology for Stability Assessment

A stability-indicating analytical method is one that can accurately and precisely measure the active ingredient without interference from degradation products, process impurities, or other potential impurities. For **Myclobutanil-d9**, chromatographic methods coupled with mass spectrometry are ideal.

Parameter	HPLC-MS/MS	GC-MS
Principle	Separates compounds based on their interaction with a stationary phase and a liquid mobile phase, followed by mass analysis.	Separates volatile compounds based on their partitioning between a stationary phase and a gaseous mobile phase, followed by mass analysis.
Suitability	Highly suitable for the analysis of Myclobutanil and its potential degradation products, which may have varying polarities. It offers high sensitivity and selectivity.	Suitable for the analysis of thermally stable and volatile compounds. Myclobutanil is amenable to GC analysis.
Considerations	Method development would involve optimizing the column, mobile phase, and MS parameters to achieve good separation and detection of all relevant species.	Derivatization might be necessary for certain degradation products to improve their volatility and thermal stability. The injection port temperature should be optimized to prevent on-column degradation.

Conclusion

Myclobutanil-d9 is a stable compound when stored under the recommended conditions of -20°C in a well-sealed container, protected from light. For its use as an internal standard, adherence to these storage conditions is critical to ensure the accuracy and validity of analytical data. A comprehensive stability testing program, including long-term, accelerated, and forced degradation studies, is essential to fully characterize its stability profile and to develop a robust, stability-indicating analytical method. Researchers and drug development professionals should periodically verify the purity of their **Myclobutanil-d9** standard to ensure the integrity of their quantitative analyses.

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